

# Application Notes and Protocols: Investigating 2-(3-Chlorophenyl)ethanol in Agrochemical Research

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## Compound of Interest

Compound Name: 2-(3-Chlorophenyl)ethanol

Cat. No.: B1583360

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This document provides a comprehensive overview of the potential applications and investigational protocols for **2-(3-Chlorophenyl)ethanol** in the field of agrochemical research. While direct, extensive research on the specific agrochemical applications of **2-(3-Chlorophenyl)ethanol** is not widely published, its structural characteristics suggest several plausible avenues for investigation. This guide synthesizes information on its chemical properties, potential synthesis routes, and offers a framework for its evaluation as a plant growth regulator, pesticide, or fungicide.

## Introduction to 2-(3-Chlorophenyl)ethanol

**2-(3-Chlorophenyl)ethanol**, also known as 3-Chlorophenethyl Alcohol, is an aromatic alcohol with the molecular formula  $C_8H_9ClO$ .<sup>[1]</sup> Its structure, featuring a chlorinated phenyl ring and a hydroxyl group, makes it a candidate for various biological activities relevant to agriculture. The presence of a chlorine atom on the phenyl ring can significantly influence the molecule's lipophilicity, metabolic stability, and interaction with biological targets, which are key determinants of agrochemical efficacy.

Chemical and Physical Properties:

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>9</sub> ClO
Molecular Weight	156.61 g/mol
Appearance	Colorless to light yellow clear liquid
Purity (Typical)	>98.0% (GC)
Boiling Point	79 °C at 0.3 mmHg
CAS Number	5182-44-5

## Potential Agrochemical Applications and Investigational Pathways

Based on its chemical structure, **2-(3-Chlorophenyl)ethanol** could be investigated for the following applications.

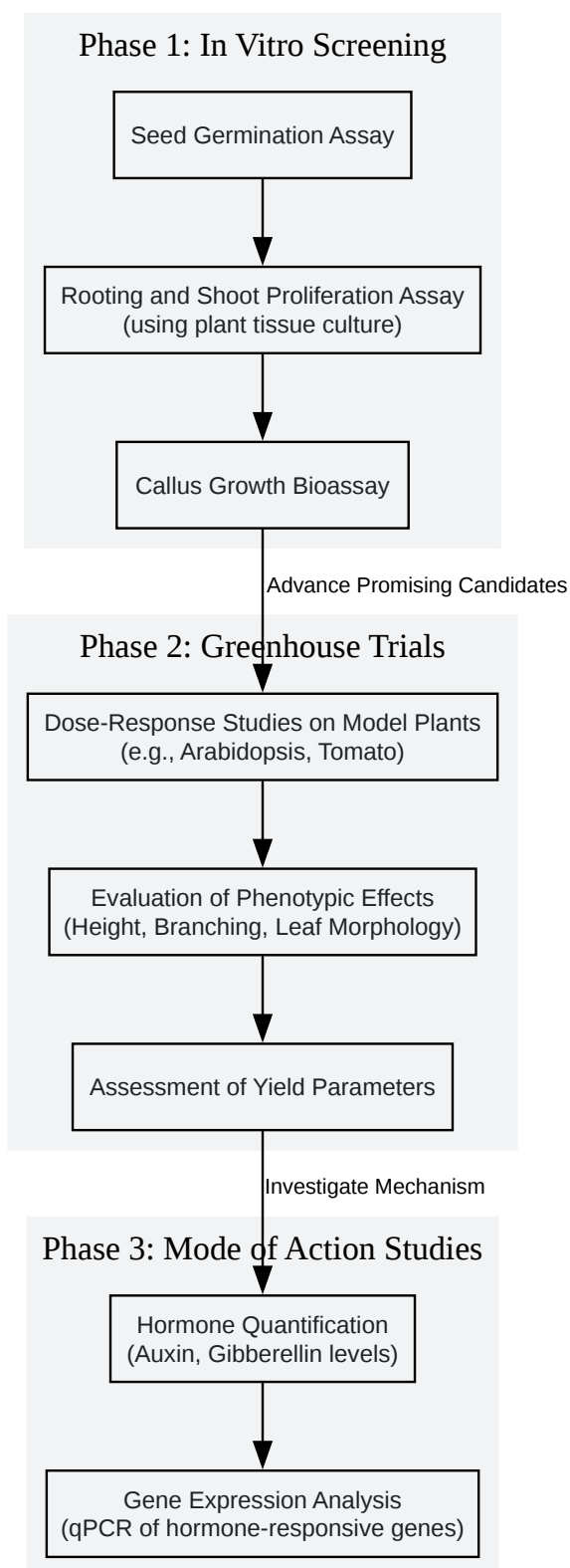
### As a Plant Growth Regulator (PGR)

Certain aromatic alcohols and their derivatives can influence plant development. The potential of **2-(3-Chlorophenyl)ethanol** as a PGR could be explored by examining its effects on key physiological processes. Plant growth regulators can modulate cell division, elongation, and differentiation.[\[2\]](#)

Hypothesized Mechanisms of Action:

- **Auxin-like Activity:** The phenethyl alcohol moiety could mimic auxin, a class of plant hormones that regulate cell elongation and root formation.[\[2\]](#)
- **Gibberellin Inhibition:** Some compounds interfere with the biosynthesis of gibberellins, leading to reduced stem elongation and more compact plant growth.[\[3\]](#)

Experimental Workflow for PGR Screening:



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Figure 1: An experimental workflow for screening **2-(3-Chlorophenyl)ethanol** as a potential plant growth regulator.

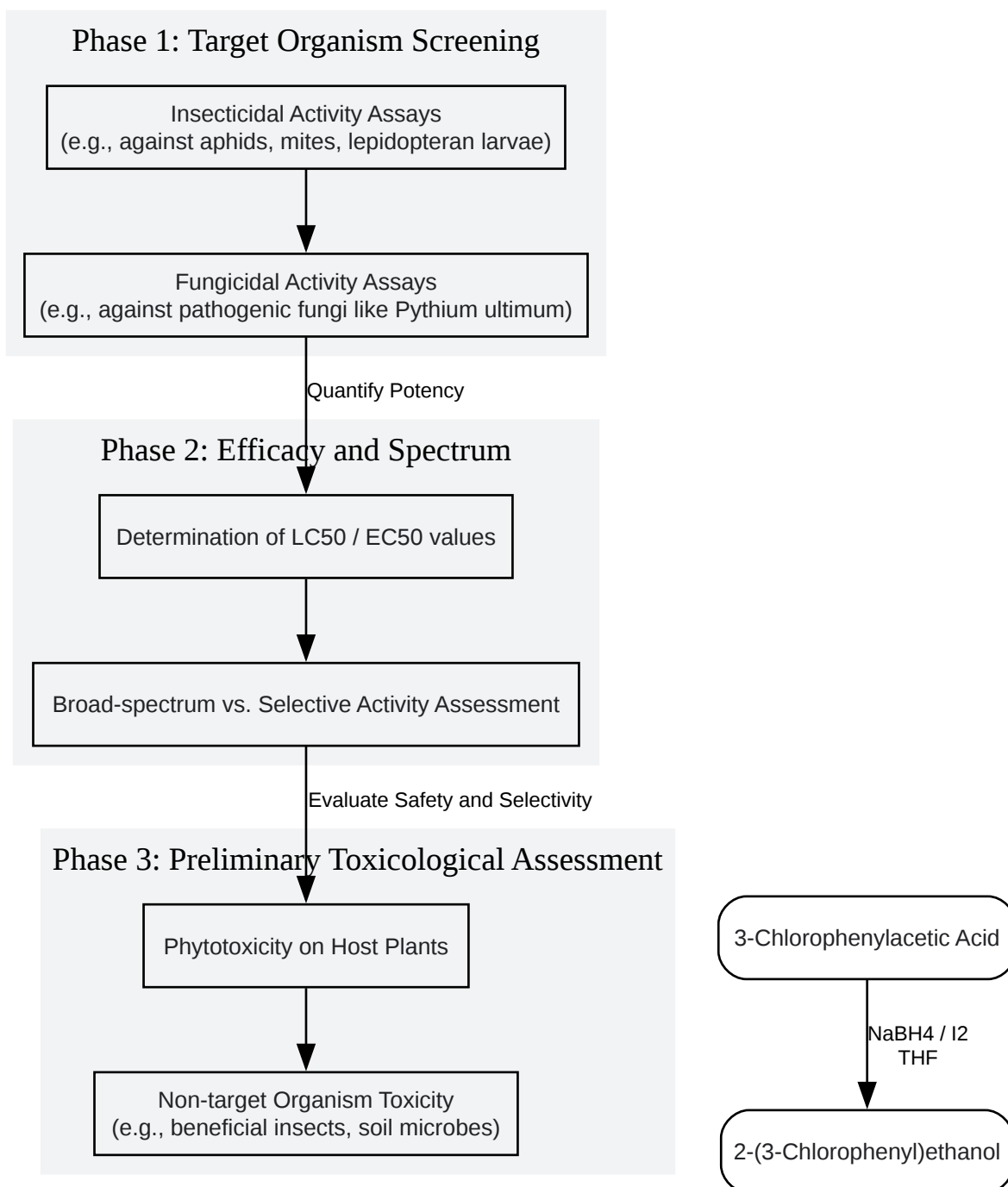
## As a Pesticide or Fungicide

Chlorinated aromatic compounds are prevalent in various commercial pesticides and fungicides due to their ability to disrupt biological processes in target organisms.

Hypothesized Mechanisms of Action:

- **Neurotoxicity in Insects:** The compound could interfere with the nervous system of insects, potentially by acting on receptors like the octopamine or tyramine receptors, or by inhibiting enzymes such as acetylcholinesterase (AChE).<sup>[4]</sup>
- **Disruption of Fungal Cell Membranes:** The lipophilic nature of the molecule may allow it to intercalate into fungal cell membranes, disrupting their integrity and function.
- **Enzyme Inhibition:** It could inhibit essential enzymes in pests or fungi, leading to metabolic disruption.

Experimental Workflow for Pesticidal/Fungicidal Screening:



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